

Amidoflumet (CAS No. 84466-05-7): A Technical Guide

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Compound of Interest

Compound Name: **Amidoflumet**

Cat. No.: **B1277874**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Amidoflumet, a trifluoromethanesulfonanilide miticide developed by Sumitomo Chemical, is a potent agent against various house dust mites. Registered in Japan in 2004, this compound, with the CAS number 84466-05-7, exhibits high lethal efficacy, particularly against predatory cheyletid mites which are often injurious to humans. While its precise mechanism of action remains to be elucidated, its rapid activity and favorable safety profile in mammals make it a significant compound in the field of environmental health. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, biological activity, and toxicological profile of **Amidoflumet**, based on available scientific literature.

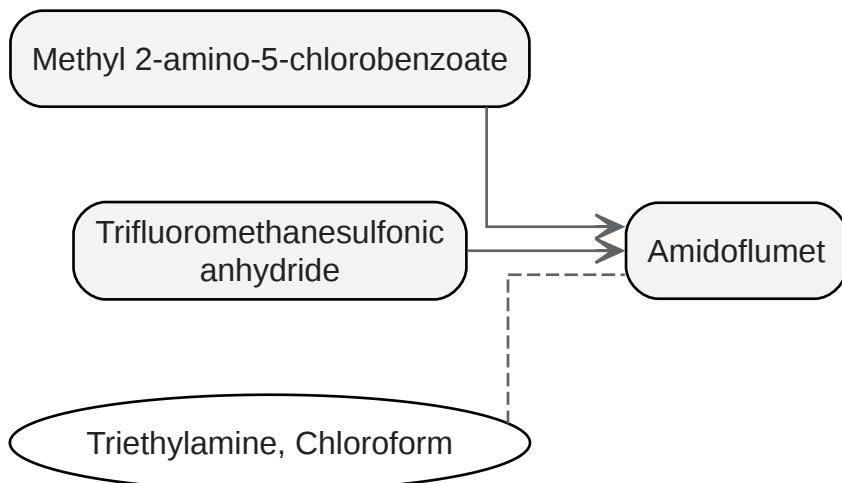
Physicochemical Properties

Amidoflumet is a pale yellow to white crystalline powder. It is characterized by its poor solubility in water and good solubility in polar organic solvents. The compound's properties are summarized in the table below.

| Property | Value | Reference |
|---|---|-----------|
| Molecular Formula | $C_9H_7ClF_3NO_4S$ | |
| Molecular Weight | 317.67 g/mol | |
| Appearance | Pale yellow to white crystalline powder | |
| Melting Point | 81 - 85 °C | |
| Vapor Pressure | 1.51×10^{-1} Pa (Gas saturation method) | |
| pKa (Acid Dissociation Constant) | ~3.8 | |
| Octanol-Water Partition Coefficient (LogP) | 4.13 (pH 1, 24°C) | |
| | 2.13 (pH 5, 24°C) | |
| | -0.28 (pH 9, 24°C) | |
| Solubility | Water: Poorly soluble | |
| Polar Solvents (N,N-dimethylformamide, acetonitrile, methanol): | Easily dissolved | |
| Stability | Stable for 36 months at 25°C and 60% relative humidity. | |

Synthesis

The synthesis of **Amidoflumet** involves the reaction of methyl 2-amino-5-chlorobenzoate with trifluoromethanesulfonic anhydride in the presence of triethylamine in a chloroform solvent at room temperature.

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Synthesis of **Amidoflumet**.

Experimental Protocol: General Synthesis

While a detailed, step-by-step protocol for laboratory replication is not publicly available, the general synthesis method is described as follows:

- Starting Material: The synthesis begins with methyl 2-amino-5-chlorobenzoate.
- Reaction: This starting material is reacted with trifluoromethanesulfonic anhydride.
- Solvent and Base: The reaction is carried out in chloroform as the solvent, with triethylamine serving as a base.
- Conditions: The reaction proceeds at room temperature.

Biological Activity and Mechanism of Action

Mitcidal Efficacy

Amidoflumet demonstrates high lethal activity against a broad spectrum of house dust mites, including the American house dust mite (*Dermatophagoides farinae*), mold mites (*Tyrophagus putrescentiae*), and notably, predatory cheyletid mites (*Chelacaropsis moorei*), which have been historically difficult to control. The compound is fast-acting, causing cessation of all mite

activity within minutes of exposure. Furthermore, it exhibits no repellency, which is a desirable characteristic for a miticide.

| Mite Species | Efficacy | Reference |
|---------------------------|----------------------|-----------|
| Dermatophagooides farinae | High lethal activity | |
| Tyrophagus putrescentiae | High lethal activity | |
| Chelacaropsis moorei | High lethal efficacy | |

Mechanism of Action

The precise molecular mechanism of action for **Amidoflumet** is currently unknown. It is classified as a trifluoromethanesulfonanilide insecticide with an unconfirmed mode of action.

General Pharmacological Effects in Mammals

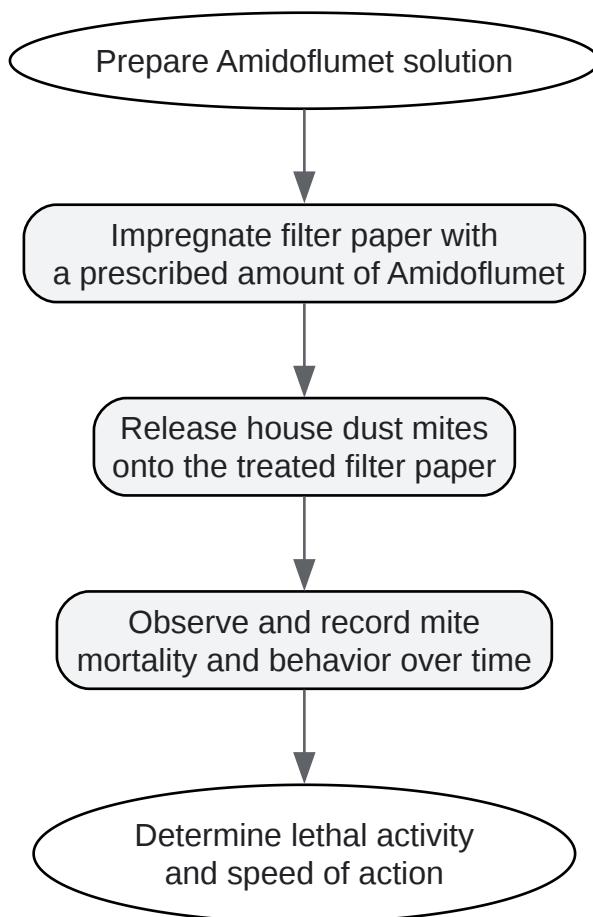
In studies involving rats, guinea pigs, rabbits, and dogs, **Amidoflumet** was observed to induce several general pharmacological effects. These include decreases in spontaneous movement, muscle tone, and contact avoidance. Effects on the central nervous system included decreased motor activity, prolonged sleeping time, and hypothermia. It is important to note that these observations in mammals do not elucidate the miticidal mechanism of action but are relevant for the overall toxicological profile.

Experimental Protocols for Efficacy Testing

The efficacy of **Amidoflumet** against house dust mites has been evaluated using several methods. While highly detailed protocols are proprietary, the general methodologies are described below.

Filter Paper Contact Method

This method is utilized to assess the direct contact toxicity and speed of action of **Amidoflumet**.



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Workflow for the Filter Paper Contact Method.

Sheet Preparation Method

This method simulates a practical use case where the miticide is applied to a sheet placed under carpets or tatami mats.

- Preparation: A sheet of kraft paper is treated with a specific concentration of **Amidoflumet**.
- Setup: The treated sheet is placed under a piece of carpet.
- Introduction of Mites: American house dust mites are released onto the carpet.
- Evaluation: The change in the mite population is monitored over several weeks to determine the inhibitory rate of reproduction. For example, a treatment of 500 mg of **Amidoflumet** per

square meter resulted in a 98.5% inhibitory rate of reproduction after one week and 100% after three and six weeks.

Toxicology and Safety Profile

Amidoflumet exhibits a favorable safety profile in mammals.

| Endpoint | Result | Species | Reference |
|--|------------------------------|--|-----------|
| Acute Oral Toxicity (LD ₅₀) | > 500 mg/kg to < 2,000 mg/kg | Rat | |
| Acute Dermal Toxicity (LD ₅₀) | > 2000 mg/kg | Rat | |
| Acute Inhalation Toxicity (LC ₅₀) | > 5440 mg/m ³ | Rat | |
| Skin Irritation | Slightly irritating | Rabbit | |
| Eye Irritation | Slightly irritating | Rabbit | |
| Skin Sensitization | No potential | Guinea pig | |
| Genotoxicity (Ames test, Chromosomal aberration test, Micronucleus test) | Negative | Salmonella typhimurium, E. coli, Chinese hamster lung cells, Mouse bone marrow | |
| Fish Toxicity (LC ₅₀ , 48 hours) | 6.0 mg/L | Carp (Cyprinus carpio) | |

In subacute and chronic toxicity studies in animals, effects were observed on the liver, water and electrolyte metabolism, bone marrow, and red blood cells. These effects were found to be reversible upon cessation of treatment.

Conclusion

Amidoflumet is a highly effective and fast-acting miticide with a particular advantage in controlling notoriously resilient cheyletid mites. Its physicochemical properties are well-characterized, and it demonstrates good stability. While its exact mechanism of action remains an area for future research, its toxicological profile indicates a good safety margin for mammals. The information presented in this technical guide provides a solid foundation for researchers and scientists working with or developing related compounds. Further investigation into its molecular target in mites could open new avenues for the development of novel and selective acaricides.

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